

An In-depth Technical Guide on the Safety and Handling of Potassium Heptanoate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Potassium heptanoate

Cat. No.: B101067

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This guide provides a comprehensive overview of the safety data and handling precautions for **potassium heptanoate**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers.

Chemical and Physical Properties

Potassium heptanoate is the potassium salt of heptanoic acid.^[1] Its fundamental physical and chemical properties are crucial for safe handling and use in experimental settings. A summary of these properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Potassium Heptanoate**

Property	Value	Source
CAS Number	16761-12-9	[1][2][3][4]
Molecular Formula	C ₇ H ₁₃ KO ₂	[1][2][3][4]
Molecular Weight	168.275 - 168.277 g/mol	[1][2][4]
IUPAC Name	Potassium heptanoate	[1][4]
Synonyms	Potassium salt of enanthic acid, Potassium hexylcarboxylate, Heptanoic acid potassium salt	[1][4]
Boiling Point	222.6°C at 760 mmHg	[1][3][4]
Flash Point	99.2°C	[1][3][4]
Vapor Pressure	0.0578 mmHg at 25°C	[1][3]
EINECS Number	240-820-8	[2][3][4]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **potassium heptanoate** is not classified as a hazardous substance.[2][3] There are no GHS pictograms, signal words, or hazard statements associated with this chemical.[2][3]

Toxicological Data

There is currently no available data on the toxicological properties of **potassium heptanoate**. [3] This includes a lack of information on acute toxicity (oral, dermal, and inhalation), skin corrosion or irritation, serious eye damage or irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity.[3]

Safe Handling and Storage Protocols

Despite its non-hazardous classification, proper laboratory practices are essential when handling **potassium heptanoate** to ensure personnel safety.

4.1. Handling:

- Ventilation: Use in a well-ventilated area.[5][6] For procedures that may generate dust, appropriate exhaust ventilation should be in place.[5]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.[5][7] Eyewash stations should be readily accessible.[6]
 - Hand Protection: Handle with gloves.[5] Nitrile rubber gloves are recommended.[5]
 - Body Protection: Wear a laboratory coat.[8]
- Hygiene: Avoid contact with skin and eyes.[5] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[5]

4.2. Storage:

- Conditions: Store in a dry, cool, and well-ventilated place.[6][7] Keep containers tightly closed.[6]
- Incompatibilities: Information on specific incompatible materials is not widely available for **potassium heptanoate**. However, for the metallic element potassium, it is incompatible with water, acids, and oxidizing agents.[8]

4.3. Spills and Disposal:

- Spills: In case of a spill, sweep up the solid material and place it in a suitable, closed container for disposal.[5] Avoid generating dust.[5]
- Disposal: Dispose of the material in accordance with local, state, and federal regulations.

First-Aid Measures

In case of exposure, the following first-aid measures are recommended:

- After inhalation: Move the person to fresh air.

- After skin contact: Remove contaminated clothing and rinse the skin with water.
- After eye contact: Rinse out with plenty of water.
- After ingestion: Make the victim drink water (two glasses at most). If feeling unwell, consult a doctor.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **potassium heptanoate** in a laboratory setting.

Caption: Workflow for the safe handling of **potassium heptanoate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Safety and Handling of Potassium Heptanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101067#potassium-heptanoate-safety-data-sheet-and-handling-precautions]

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